

Application Notes and Protocols for Methyl 2-(hydroxyamino)acetate as a Reagent

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Compound of Interest

Compound Name: Methyl 2-(hydroxyamino)acetate

Cat. No.: B12952994

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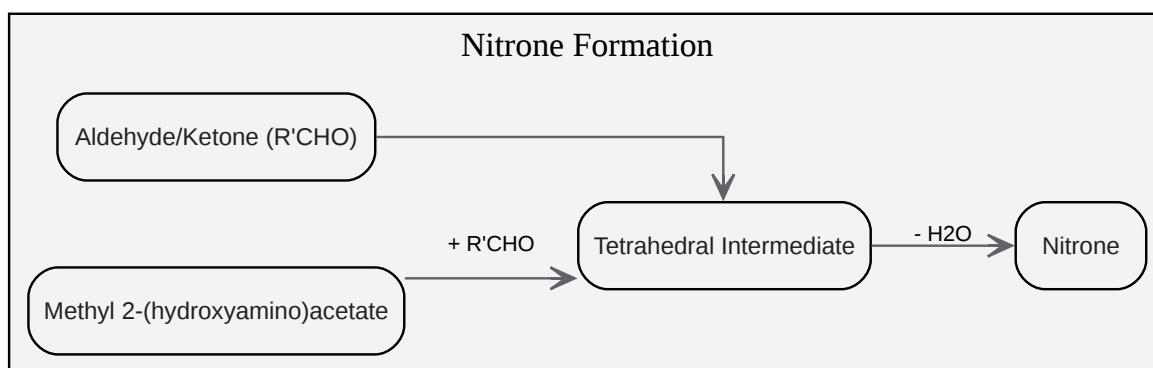
A Technical Guide for Researchers, Scientists, and Drug Development Professionals

Senior Application Scientist Note: The following guide is structured to provide a comprehensive overview of **Methyl 2-(hydroxyamino)acetate**, also known as N-hydroxyglycine methyl ester. Due to the limited availability of specific documented protocols for this particular reagent in readily accessible scientific literature, this guide synthesizes information from related compounds and general principles of organic chemistry. The protocols provided are illustrative and should be adapted and optimized based on specific experimental contexts. All procedures should be performed with appropriate safety precautions in a laboratory setting.

Introduction and Mechanistic Overview

Methyl 2-(hydroxyamino)acetate is a valuable, yet not extensively documented, reagent in organic synthesis. Its utility primarily stems from its bifunctional nature, possessing both a nucleophilic hydroxylamino group and an ester moiety. The core reactivity of this molecule revolves around the hydroxylamino group, which can act as a potent nucleophile or be readily oxidized. A key application of N-hydroxyamino esters is their role as precursors to nitrones, which are versatile 1,3-dipoles used in a variety of cycloaddition reactions to construct complex heterocyclic scaffolds.

The in-situ generation of a nitron from **Methyl 2-(hydroxyamino)acetate** typically involves condensation with an aldehyde or ketone. This reaction is often acid- or base-catalyzed and proceeds through a tetrahedral intermediate, followed by dehydration to yield the corresponding nitron.



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Caption: In-situ generation of a nitron from **Methyl 2-(hydroxyamino)acetate**.

These generated nitrones are key intermediates for [3+2] cycloaddition reactions with various dipolarophiles, such as alkenes and alkynes, to afford isoxazolidine and isoxazoline heterocycles, respectively. These five-membered rings are prevalent in many biologically active molecules and serve as versatile synthetic intermediates.

Physicochemical Properties and Handling

While specific data for **Methyl 2-(hydroxyamino)acetate** is scarce, related N-hydroxy- α -amino acid derivatives are typically crystalline solids. Stability can be a concern, as N-hydroxyamino compounds can be prone to oxidation.

Property	Estimated Value/Information	Source
Molecular Formula	C ₃ H ₇ NO ₃	-
Molecular Weight	105.09 g/mol	-
Appearance	Likely a white to off-white solid	Analogy
Storage	Store in a cool, dry, and well-ventilated area, away from oxidizing agents. Inert atmosphere (e.g., argon or nitrogen) is recommended for long-term storage.	General Practice

Safety Precautions:

- Always handle **Methyl 2-(hydroxyamino)acetate** in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of dust and contact with skin and eyes.
- In case of contact, rinse the affected area with copious amounts of water.
- The toxicological properties have not been fully investigated; handle with care.

Synthesis of Methyl 2-(hydroxyamino)acetate

Direct and specific synthesis protocols for **Methyl 2-(hydroxyamino)acetate** are not widely reported. However, a plausible synthetic route can be adapted from general methods for the preparation of N-hydroxy- α -amino acid esters. One such method involves the oxidation of the corresponding amino acid ester.^[1]

Protocol 1: Synthesis via Oxidation of a Schiff Base Intermediate

This protocol is based on the general method described by Polonski and Chimiak for the synthesis of N-hydroxyamino acid derivatives.^[1]

Step 1: Formation of the Schiff Base

- To a solution of glycine methyl ester hydrochloride (1.0 eq) in a suitable solvent (e.g., dichloromethane or ethanol), add an equimolar amount of a suitable aromatic aldehyde (e.g., benzaldehyde).
- Add a base (e.g., triethylamine, 1.1 eq) to neutralize the hydrochloride and facilitate the condensation.
- Stir the reaction mixture at room temperature until the formation of the Schiff base is complete (monitor by TLC).
- Work up the reaction by washing with water and brine, drying the organic layer over anhydrous sodium sulfate, and concentrating under reduced pressure.

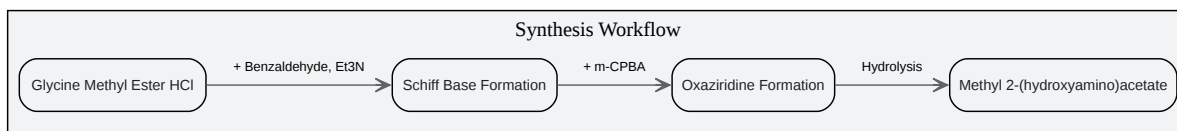
Step 2: Oxidation to the Oxaziridine

- Dissolve the crude Schiff base in a suitable solvent (e.g., dichloromethane).
- Cool the solution to 0 °C in an ice bath.
- Add a peroxy acid (e.g., meta-chloroperoxybenzoic acid, m-CPBA, 1.1 eq) portion-wise, maintaining the temperature below 5 °C.
- Stir the reaction at 0 °C until the oxidation is complete (monitor by TLC).
- Quench the reaction by adding a reducing agent (e.g., aqueous sodium thiosulfate solution).
- Separate the organic layer, wash with saturated sodium bicarbonate solution and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

Step 3: Hydrolysis of the Oxaziridine

- Dissolve the crude oxaziridine in a suitable solvent mixture (e.g., methanol/water).

- Add a catalytic amount of acid (e.g., dilute HCl) or base to facilitate the hydrolysis of the oxaziridine and the imine.
- Stir the reaction at room temperature until the hydrolysis is complete (monitor by TLC).
- Neutralize the reaction mixture and extract the product with a suitable organic solvent.
- Purify the crude product by column chromatography to obtain **Methyl 2-(hydroxyamino)acetate**.



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Caption: Synthetic workflow for **Methyl 2-(hydroxyamino)acetate**.

Application in [3+2] Cycloaddition Reactions

As previously mentioned, a primary application of **Methyl 2-(hydroxyamino)acetate** is its use as a nitron precursor for [3+2] cycloaddition reactions. This powerful transformation allows for the stereocontrolled synthesis of isoxazolidines.

Protocol 2: In-situ Generation of Nitron and [3+2] Cycloaddition with an Alkene

This protocol is a general procedure that should be optimized for specific substrates.

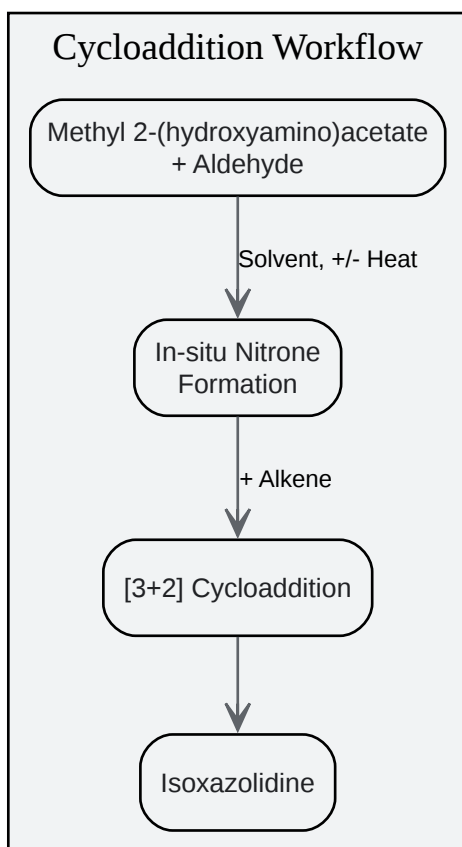
Materials:

- **Methyl 2-(hydroxyamino)acetate**
- Aldehyde or ketone
- Alkene (dipolarophile)

- Anhydrous solvent (e.g., toluene, dichloromethane)
- Molecular sieves (optional, for dehydration)

Procedure:

- To a flame-dried round-bottom flask under an inert atmosphere (argon or nitrogen), add **Methyl 2-(hydroxyamino)acetate** (1.0 eq) and the chosen aldehyde or ketone (1.0-1.2 eq).
- Add anhydrous solvent and, if necessary, activated molecular sieves to aid in the removal of water.
- Stir the mixture at room temperature or with gentle heating to facilitate the in-situ formation of the nitrone. The progress of nitrone formation can be monitored by TLC or ^1H NMR if the nitrone is stable enough to be observed.
- Once the nitrone formation is deemed sufficient, add the alkene (1.0-1.5 eq) to the reaction mixture.
- Continue stirring the reaction at the appropriate temperature (ranging from room temperature to reflux, depending on the reactivity of the components) until the cycloaddition is complete (monitor by TLC).
- Upon completion, cool the reaction mixture to room temperature and filter off the molecular sieves (if used).
- Concentrate the filtrate under reduced pressure to obtain the crude isoxazolidine product.
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., hexanes/ethyl acetate).



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Caption: Workflow for [3+2] cycloaddition using in-situ generated nitrone.

Causality Behind Experimental Choices:

- **In-situ Generation:** Many nitrones, especially those derived from simple aldehydes and N-hydroxyglycine esters, can be unstable and prone to dimerization or decomposition upon isolation. Generating the nitrone in the presence of the dipolarophile (the alkene) ensures that it is trapped in the desired cycloaddition reaction as it is formed, maximizing the yield of the desired isoxazolidine.
- **Anhydrous Conditions:** The formation of the nitrone from the hydroxylamine and aldehyde/ketone is a condensation reaction that produces water as a byproduct. According to Le Chatelier's principle, the presence of water can drive the equilibrium back towards the starting materials. Therefore, using an anhydrous solvent and optionally, a dehydrating agent like molecular sieves, helps to drive the reaction to completion.

- Stoichiometry: A slight excess of the aldehyde/ketone and the alkene can be used to ensure the complete consumption of the limiting reagent, which is often the more synthetically valuable **Methyl 2-(hydroxyamino)acetate**.

Future Outlook and Research Directions

The utility of **Methyl 2-(hydroxyamino)acetate** as a reagent is an area ripe for further exploration. Systematic studies on its synthesis, stability, and reactivity with a broader range of electrophiles and dipolarophiles would be highly beneficial to the synthetic community. Furthermore, the development of stereoselective cycloaddition reactions using chiral catalysts in conjunction with nitrones derived from this reagent could open up new avenues for the asymmetric synthesis of complex nitrogen- and oxygen-containing heterocycles, which are of significant interest in drug discovery and development.

References

[1] Polonski, T., & Chimiak, A. (1974). Oxidation of amino acid esters into N-hydroxyamino acid derivatives. *Tetrahedron Letters*, 15(28), 2453-2456. (Note: A direct URL is not available in the provided search results, but this citation provides the necessary information to locate the article through academic search engines).

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Sources

- [1. EP0330247B1 - N-hydroxy-alpha-amino acids, amides and other derivatives thereof - Google Patents \[patents.google.com\]](#)
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